

what is fucosterol and its sources

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Fucosterol

CAS No.: 17605-67-3

Cat. No.: S528534

Get Quote

Chemical Structure and Sources

Fucosterol is a steroid alcohol with a structure similar to cholesterol but with a distinctive side chain featuring a 24-ethylidene group [1] [2]. It is a major component of the sterol profile in brown macroalgae (Phaeophyceae), where it can constitute between **4% to over 95% of the total phytosterol content** [2].

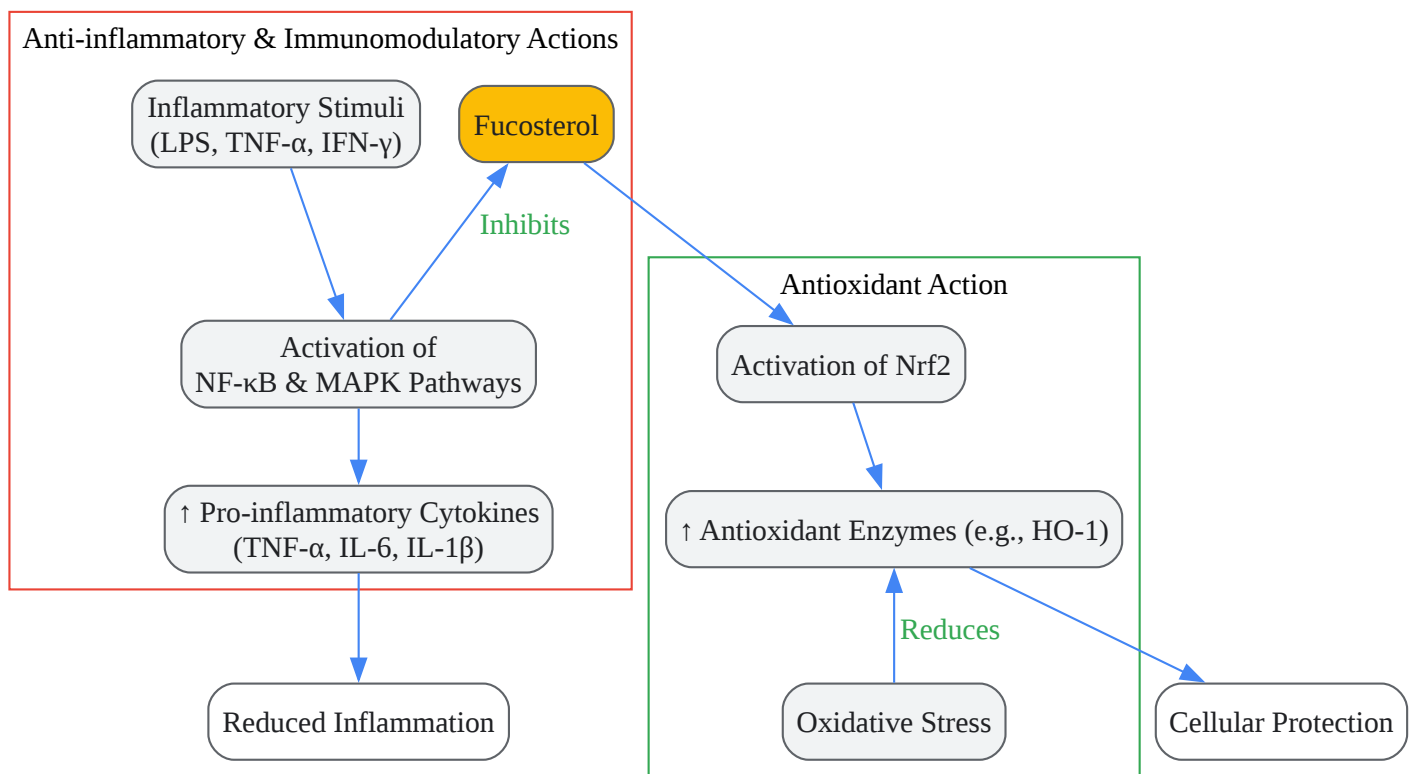
Quantitative analysis via HPLC reveals significant variation in **fucosterol** content across different algal species [3]. The table below lists the **fucosterol** content measured in 70% ethanol extracts of various algae.

Algal Species	Fucosterol Content (mg/g dry weight of extract)
<i>Desmarestia tabacooides</i>	81.67 [3]
<i>Agarum clathratum</i>	78.70 [3]
<i>Sargassum miyabei</i>	24.33 [3]
<i>Ecklonia cava</i>	7.32 [3]
<i>Sargassum horneri</i>	4.53 [3]
<i>Eisenia bicyclis</i>	1.38 [3]

Mechanisms of Action and Experimental Evidence

Fucosterol exerts its multifaceted effects primarily by modulating key cellular signaling pathways. Its anti-inflammatory and antioxidant mechanisms are particularly well-documented.

The following diagram illustrates the central signaling pathways through which **fucosterol** is known to exert its anti-inflammatory and antioxidant effects.



[Click to download full resolution via product page](#)

Key Experimental Models and Protocols

The evidence for these mechanisms comes from robust *in vitro* and *in vivo* models.

- **In Vitro Anti-Inflammatory Models**

- **Cell Model:** RAW 264.7 macrophages stimulated with Lipopolysaccharide (LPS) [1] [4].
- **Treatment:** Pre-treatment or co-treatment with **fucosterol**.
- **Key Measurements:** Inhibition of nitric oxide (NO) production, suppression of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2) expression, and downregulation of pro-inflammatory cytokine mRNA (TNF- α , IL-6) via the NF- κ B and p38 MAPK pathways [1] [4].

- **In Vivo Anti-Atherosclerosis Model**

- **Animal Model:** ApoE^{-/-} mice fed a high-cholesterol diet (HCD) for 12 weeks [5] [6].
- **Treatment:** **Fucosterol** (100 mg/kg/day) administered by oral gavage.
- **Key Measurements:** Analysis of atherosclerotic plaque area (Oil Red O staining), serum lipid levels (TC, TG, LDL-C), macrophage infiltration (CD68 immunohistochemistry), and inflammatory markers in aortic tissue. **Fucosterol** treatment significantly reduced plaque formation and systemic inflammation [5] [6].

- **Molecular Docking for Neuroprotection**

- **Method:** System pharmacology and molecular simulation to predict interactions with targets relevant to neurodegenerative diseases (NDD) [4].
- **Targets:** **Fucosterol** showed significant binding affinity to key proteins like Liver X-receptor-beta (LXR- β), glucocorticoid receptor (GR), tropomyosin receptor kinase B (TrkB), and toll-like receptors (TLR2/4), which are crucial regulators of inflammation and neuronal survival [4].

Drug Development Potential

From a pharmaceutical perspective, **fucosterol** exhibits promising drug-like properties.

- **ADMET/Toxicity Profile:** *In silico* predictions and experimental studies suggest **fucosterol** has favorable absorption, distribution, metabolism, and excretion (ADME) properties, with a good predicted brain/blood partition coefficient, indicating it can cross the blood-brain barrier [4]. Toxicity assessments in human cell lines (e.g., HEK293) and zebrafish embryos indicate a relatively safe profile, though **clinical-stage safety data is still lacking** [2] [7].
- **Synthesis of New Analogs:** Recent research has successfully synthesized new secosteroids (vitamin D-like compounds) from **fucosterol**. Studies in Caco-2 intestinal model cells show these novel

compounds have intestinal absorption comparable to vitamin D₃, opening avenues for developing new therapeutic agents with unique biological activities [8].

Conclusion

Fucosterol is a promising phytosterol from brown algae with a broad spectrum of biological activities. Its well-characterized mechanisms, favorable preliminary toxicity profile, and potential for chemical modification make it a strong candidate for further development in nutraceuticals and pharmaceuticals, particularly for managing inflammatory, metabolic, and neurodegenerative diseases.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Fucosterol - an overview [sciencedirect.com]
2. Fucosterol of Marine Macroalgae: Bioactivity, Safety and ... [pmc.ncbi.nlm.nih.gov]
3. Comparison of fucosterol content in algae using high ... [fas.biomedcentral.com]
4. PMC - PubMed Central [pmc.ncbi.nlm.nih.gov]
5. Fucosterol exerts an anti-atherosclerotic action via NF-κB ... [sciencedirect.com]
6. Fucosterol exerts an anti-atherosclerotic action via NF-κB and ... [pmc.ncbi.nlm.nih.gov]
7. Fucosterol's modulatory effects on interleukin-6 and ... [e-fas.org]
8. Organic Synthesis of New Secosteroids from Fucosterol, Its ... [mdpi.com]

To cite this document: Smolecule. [what is fucosterol and its sources]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b528534#what-is-fucosterol-and-its-sources>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com